

physicochemical properties of VH032-Peg4-NH2

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Compound of Interest

Compound Name: VH032-Peg4-NH2

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Technical Whitepaper: Physicochemical Profiling and Application Logic of **VH032-Peg4-NH2** in PROTAC Development

Part 1: Core Directive & Executive Summary

Strategic Context: **VH032-Peg4-NH2** (also known as VHL Ligand-Linker Conjugate 4) represents a critical "modular node" in the design of Proteolysis Targeting Chimeras (PROTACs).^[1] It fuses the high-affinity VHL E3 ligase ligand (VH032) with a hydrophilic polyethylene glycol (PEG) spacer, terminating in a primary amine.^[1]

This guide moves beyond simple datasheet specifications to address the application logic required for successful drug discovery. It addresses the causality of linker selection, the handling of hygroscopic salts during synthesis, and the critical parameters for establishing stable ternary complexes.

Part 2: Chemical Identity & Structural Analysis

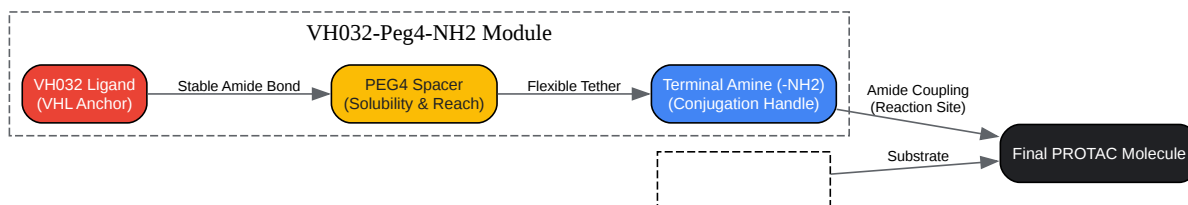
The structural integrity of **VH032-Peg4-NH2** relies on three functional domains: the E3 Ligase Anchor (VH032), the Solubilizing Linker (PEG4), and the Conjugation Handle (Primary Amine).^[1]

Table 1: Physicochemical Specifications

Property	Specification	Technical Note
Chemical Name	VH032-amide-PEG4-amine	Often cited as (S,R,S)-AHPC-PEG4-NH2
CAS Number	2446474-04-8 (HCl Salt)	Free base CAS: 2010159-57-4. [1] [2] Verify salt form before weighing.
Molecular Formula	(Free Base)	Add for salt form calculations. [1]
Molecular Weight	663.83 g/mol (Free Base)	~736.75 g/mol (Dihydrochloride salt)
Solubility	DMSO (>100 mg/mL); Water (>50 mg/mL)	High water solubility due to PEG chain and amine protonation. [1]
cLogP	~0.8	Hydrophilic profile aids in reducing PROTAC lipophilicity. [1]
pKa (Amine)	~9.5 (Estimated)	Requires basic conditions (DIPEA/TEA) for nucleophilic activation. [1]
Hygroscopicity	High (Deliquescent)	Critical: Must be weighed in a desiccated environment or glovebox. [1]

Structural Logic Diagram

The following diagram illustrates the modular architecture of **VH032-Peg4-NH2** and its role in the ternary complex.



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Figure 1: Modular architecture of **VH032-Peg4-NH2** highlighting the reactive amine handle available for conjugation to a target warhead.[1][3][4][5]

Part 3: Physicochemical Properties & Handling

Solubility & Stability Profile

- **Solubility:** Unlike alkyl-chain linkers, the PEG4 motif confers significant aqueous solubility.[1] Stock solutions (10–50 mM) are best prepared in anhydrous DMSO.[1] While soluble in water, aqueous stock solutions are not recommended for long-term storage due to potential slow hydrolysis of the amide bonds or bacterial growth.
- **Stability:** The molecule is stable as a solid at -20°C for >1 year.[1] In DMSO solution, it is stable for ~1 month at -20°C. Avoid repeated freeze-thaw cycles which can induce precipitation or degradation.[1][6]

The "Goldilocks" Linker Length

The PEG4 linker provides an extended length of approximately 16–20 Å.[1]

- **Why this matters:** This length is statistically one of the most successful starting points for PROTAC libraries.[1] It is long enough to span the gap between VHL and many target proteins (preventing steric clash) but short enough to encourage cooperative ternary complex formation ([1]

Critical Handling: Hygroscopicity

The HCl salt form of **VH032-Peg4-NH2** is hygroscopic.[1]

- Risk: Absorption of atmospheric water alters the effective mass, leading to stoichiometry errors in synthesis (e.g., using 0.8 equivalents instead of 1.0).[1]
- Mitigation: Allow the vial to equilibrate to room temperature before opening. Weigh quickly or use a glovebox. If precise stoichiometry is vital, prepare a stock solution in dry DMSO and dose volumetrically.[1]

Part 4: Synthetic Utility & Protocols

The primary application of **VH032-Peg4-NH2** is the synthesis of PROTACs via Amide Coupling.[1] The terminal amine reacts with a carboxylic acid on the Target Protein Ligand (Warhead).[1]

Experimental Workflow: HATU-Mediated Coupling

Rationale: HATU is preferred over EDC/NHS for valuable PROTAC intermediates due to faster kinetics and higher conversion rates, minimizing the loss of the expensive VHL fragment.[1]

Reagents:

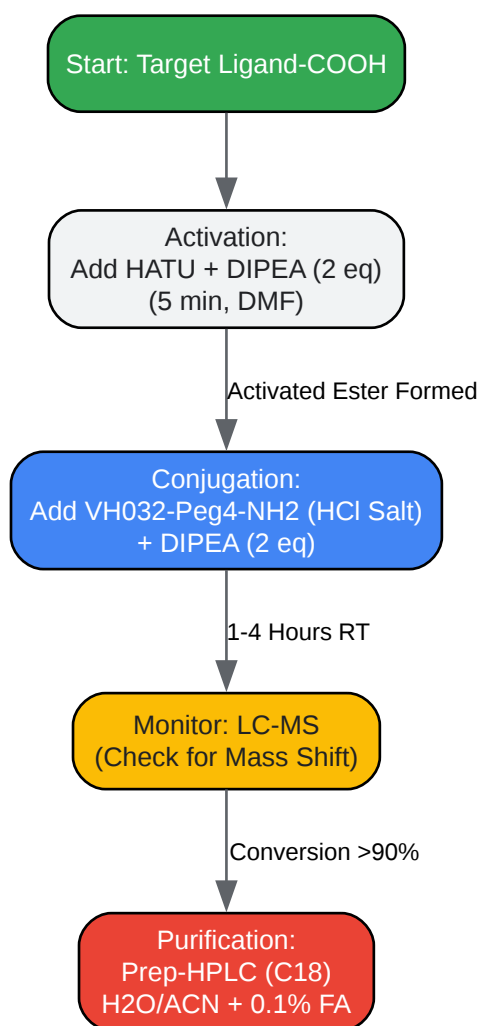
- Building Block: **VH032-Peg4-NH2** (HCl salt)[1][7]
- Warhead: Target Ligand-COOH (1.0 equiv)[1]
- Coupling Agent: HATU (1.1 equiv)[1]
- Base: DIPEA (N,N-Diisopropylethylamine) (3.0 – 4.0 equiv)[1]
- Solvent: Anhydrous DMF or DMSO

Step-by-Step Protocol:

- Activation: In a 4 mL vial, dissolve the Target Ligand-COOH (1.0 equiv) and HATU (1.1 equiv) in anhydrous DMF (concentration ~0.1 M).

- Base Addition: Add DIPEA (2.0 equiv) and stir at Room Temperature (RT) for 5 minutes.
Note: Solution should turn slightly yellow.
- Linker Addition: Add **VH032-Peg4-NH2** (1.0 – 1.2 equiv).
 - Critical Step: Since the linker is an HCl salt, add an additional 1.5–2.0 equiv of DIPEA immediately to neutralize the salt and liberate the free amine.
- Reaction: Stir at RT for 1–4 hours. Monitor by LC-MS.[\[1\]](#)[\[5\]](#)
 - Success Marker: Look for the disappearance of the amine mass ($M+H = 664$).[\[1\]](#)[\[4\]](#) and formation of Product Mass = (Ligand MW + 663.8 - 18).[\[1\]](#)
- Workup:
 - Dilute with DMSO/MeOH (1:1).[\[1\]](#)
 - Direct purification via Reverse-Phase Preparative HPLC (C18 column).[\[1\]](#)
 - Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).[\[1\]](#)
 - Note: PEG-containing molecules do not ionize well in UV; ensure ELSD or MS-triggered fraction collection is used if the warhead lacks a chromophore.[\[1\]](#)

Synthesis Logic Diagram



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Figure 2: Optimized synthetic workflow for coupling **VH032-Peg4-NH2** to a carboxylic acid-functionalized target ligand.

Part 5: References

- Buckley, D. L., et al. (2012).[1] "Targeting the von Hippel-Lindau E3 Ubiquitin Ligase Using Small Molecules to Disrupt the VHL/HIF-1 α Interaction." Journal of the American Chemical Society.[1]
 - Context: Establishes the foundational chemistry of the VH032 ligand.
- Zengerle, M., et al. (2015).[1] "Selective Small Molecule Induced Degradation of the BET Bromodomain Protein BRD4." ACS Chemical Biology.[1]

- Context: Demonstrates the utility of PEG linkers in VHL-based PROTACs (MZ1 series).
- MedChemExpress. "**VH032-PEG4-NH2** Product Datasheet."
 - Context: Source of specific solubility and salt form data.[1][8]
- Tocris Bioscience. "VH 032 amide-PEG4-amine Technical Data."
 - Context: Verification of CAS and stability parameters.

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Sources

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